

Handling and safety precautions for 4-Methyl-3-nitrophenol

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Compound of Interest

Compound Name: 4-Methyl-3-nitrophenol

Cat. No.: B015662

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Technical Support Center: 4-Methyl-3-nitrophenol

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **4-Methyl-3-nitrophenol**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₇ NO ₃ [1] [2]
Molecular Weight	153.14 g/mol [1] [3]
Appearance	Pale yellow to brownish crystalline powder [1] [4]
Melting Point	78-81 °C [3] [5]
Boiling Point	276 °C at 760 mmHg [4]
Flash Point	125.2 °C [4]
Density	1.32 g/cm ³ [4]
Solubility	Slightly soluble in water. Soluble in ethyl acetate and methanol. [4] [5]
Vapor Pressure	0.000632 mmHg [1]

Troubleshooting Guide

Q: I accidentally spilled a small amount of **4-Methyl-3-nitrophenol** powder on the lab bench. What should I do?

A: In case of a small spill, you should first ensure the area is well-ventilated and restrict access to the location.^[6] Moisten the spilled material with a damp cloth or paper towel to prevent the generation of dust.^[6] Carefully wipe up the spill and place the contaminated materials in a sealed, labeled container for proper waste disposal.^[6] Clean the spill area thoroughly with soap and water. Always wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, during cleanup.^[6]

Q: I am experiencing skin irritation after handling **4-Methyl-3-nitrophenol**. What are the immediate first aid steps?

A: If you experience skin irritation, immediately remove any contaminated clothing.^[6] Wash the affected skin area thoroughly with soap and plenty of water.^[6] Seek medical attention if the irritation persists or worsens.^[6] It is crucial to always wear chemical-resistant gloves when handling this compound to prevent skin contact.^[6]

Q: My sample of **4-Methyl-3-nitrophenol** appears darker than expected. Is it still usable?

A: A darker than expected color could indicate the presence of impurities or degradation of the compound. While it may not necessarily be unusable for all applications, it is recommended to assess its purity using an appropriate analytical technique (e.g., NMR, HPLC) before proceeding with sensitive experiments. If purity is critical for your work, it is advisable to use a fresh, properly stored sample.

Frequently Asked Questions (FAQs)

What are the primary hazards associated with **4-Methyl-3-nitrophenol**?

4-Methyl-3-nitrophenol is classified as a hazardous substance. The primary hazards include:

- Skin irritation: Causes skin irritation upon contact.^[6]
- Serious eye irritation: Can cause serious eye irritation.^[6]

- Harmful to aquatic life: It has long-lasting harmful effects on aquatic life.[6]

What personal protective equipment (PPE) should I wear when working with **4-Methyl-3-nitrophenol**?

To ensure your safety, the following PPE is mandatory when handling **4-Methyl-3-nitrophenol**:

- Eye Protection: Chemical safety goggles or a face shield.[6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[6]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[6]
- Respiratory Protection: In cases where dust or aerosols may be generated, a NIOSH-approved respirator is recommended.[6]

How should I properly store **4-Methyl-3-nitrophenol**?

Store **4-Methyl-3-nitrophenol** in a tightly closed container in a dry, cool, and well-ventilated area.[6] Keep it away from incompatible materials such as strong oxidizing agents, strong bases, acids, acid anhydrides, and acid chlorides.[7][8]

What is the correct procedure for disposing of **4-Methyl-3-nitrophenol** waste?

Dispose of **4-Methyl-3-nitrophenol** waste in accordance with local, state, and federal regulations.[6] It should be treated as hazardous waste and disposed of in a designated, labeled container. Do not dispose of it down the drain.[6]

What should I do in case of accidental eye contact with **4-Methyl-3-nitrophenol**?

In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[6] Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[6]

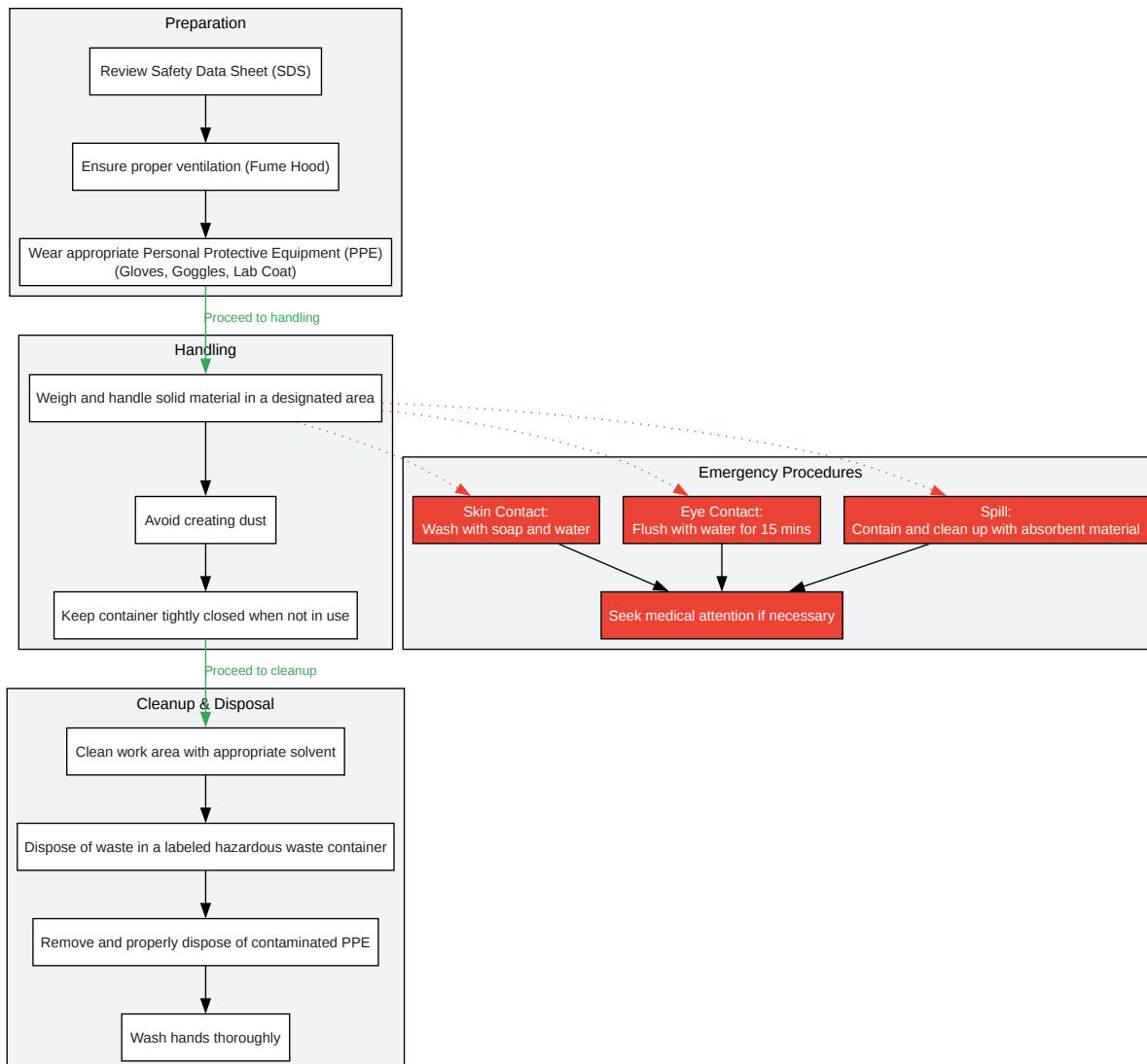
What happens if **4-Methyl-3-nitrophenol** is inhaled?

If inhaled, move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.[6]

What are some incompatible materials to avoid when working with **4-Methyl-3-nitrophenol**?

Avoid contact with strong oxidizing agents, strong bases, acids, acid anhydrides, and acid chlorides.[\[7\]](#)[\[8\]](#)

Safe Handling Workflow

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Caption: Workflow for the safe handling of **4-Methyl-3-nitrophenol**.

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- To cite this document: BenchChem. [Handling and safety precautions for 4-Methyl-3-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b015662#handling-and-safety-precautions-for-4-methyl-3-nitrophenol>

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